

Spectroscopic Data for 4-Chlorosulfonylcinnamic Acid: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chlorosulfonylcinnamic acid

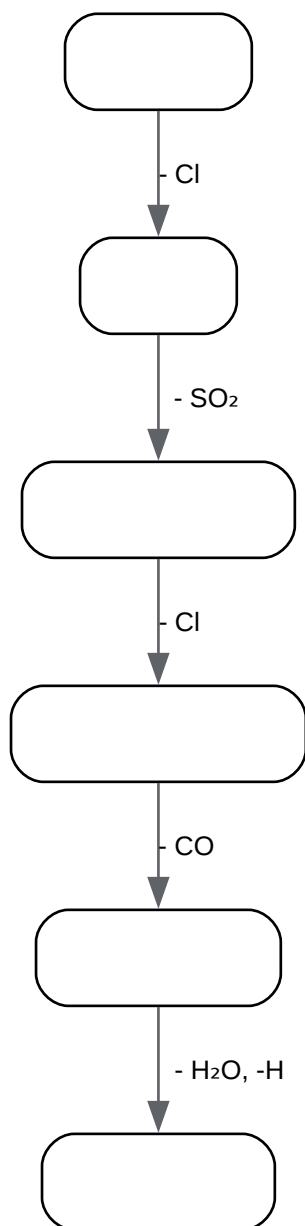
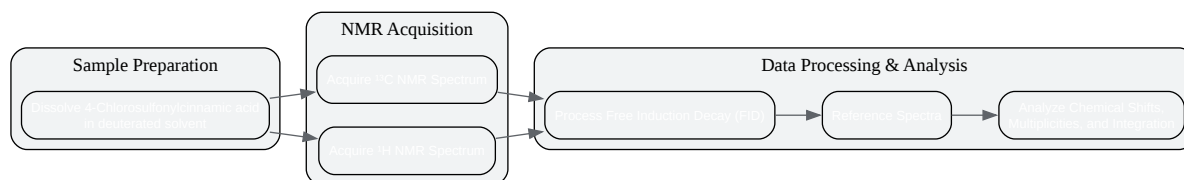
Cat. No.: B3379308

[Get Quote](#)

This technical guide provides a comprehensive analysis of the expected spectroscopic data for **4-Chlorosulfonylcinnamic acid**, a molecule of significant interest in synthetic chemistry and drug development. While experimentally-derived spectra for this specific compound are not widely available in public databases, this document leverages established spectroscopic principles and data from the closely related analogue, 4-chlorocinnamic acid, to provide a robust predictive characterization. This guide is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the structural features of this compound through spectroscopic analysis.

Molecular Structure and Functional Group Analysis

4-Chlorosulfonylcinnamic acid is a derivative of cinnamic acid, featuring a phenyl ring substituted at the para position with a chlorosulfonyl group. The molecule also possesses a carboxylic acid functional group and a trans-alkene linkage. These structural motifs give rise to characteristic signals in various spectroscopic techniques.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Spectroscopic Data for 4-Chlorosulfonylcinnamic Acid: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3379308#spectroscopic-data-for-4-chlorosulfonylcinnamic-acid-nmr-ir-ms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com